

Application Notes and Protocols: Standardized Synthesis of ^{177}Lu -PSMA-ALB-56

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Compound of Interest

Compound Name: *Psma-alb-56*

Cat. No.: *B12416903*

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Disclaimer: The following protocol is a representative example based on established methods for similar ^{177}Lu -labeled PSMA inhibitors. As a specific, universally standardized procedure for ^{177}Lu -**PSMA-ALB-56** is not publicly available, this document is intended to provide a foundational methodology for research and development purposes. All procedures should be performed in a qualified radiopharmaceutical laboratory, adhering to all local regulations and safety guidelines for handling radioactive materials.

Introduction

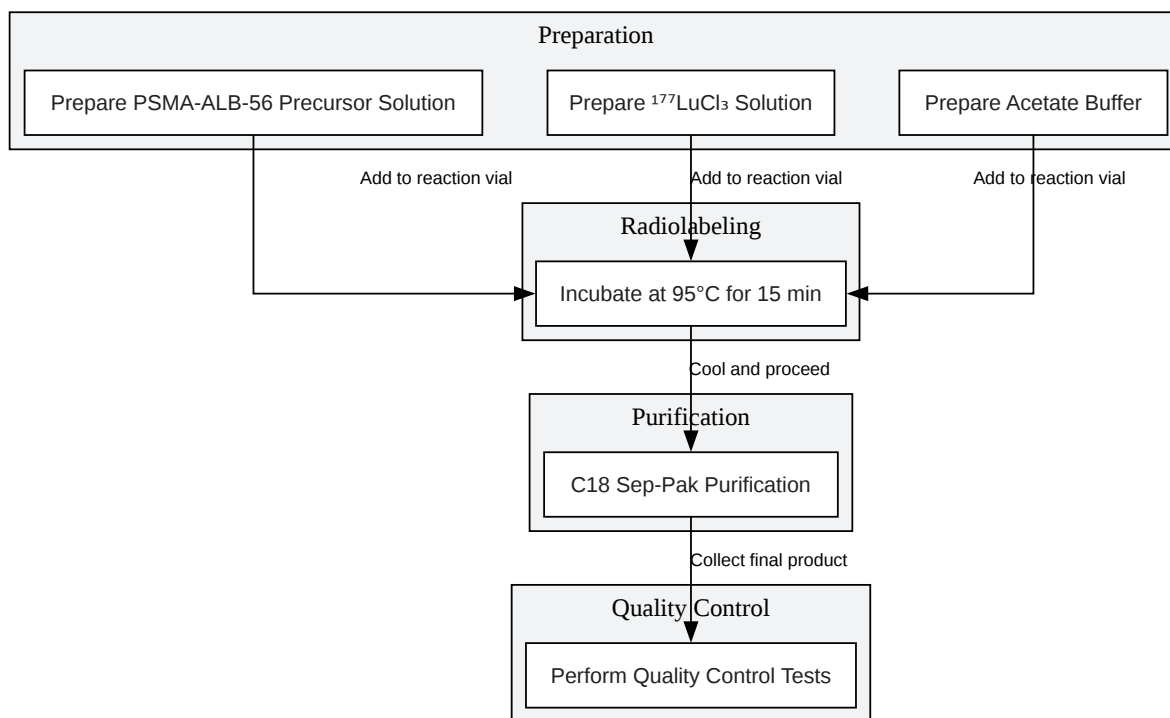
Prostate-Specific Membrane Antigen (PSMA) is a well-established target for the diagnosis and therapy of prostate cancer. ^{177}Lu -**PSMA-ALB-56** is a promising radiopharmaceutical for targeted radionuclide therapy, combining a high-affinity PSMA-targeting ligand with the therapeutic radionuclide Lutetium-177. The albumin-binding moiety, ALB-56, is designed to enhance the pharmacokinetic properties of the molecule, leading to increased tumor uptake and retention. This document provides a detailed protocol for the synthesis, quality control, and data management for the preparation of ^{177}Lu -**PSMA-ALB-56**.

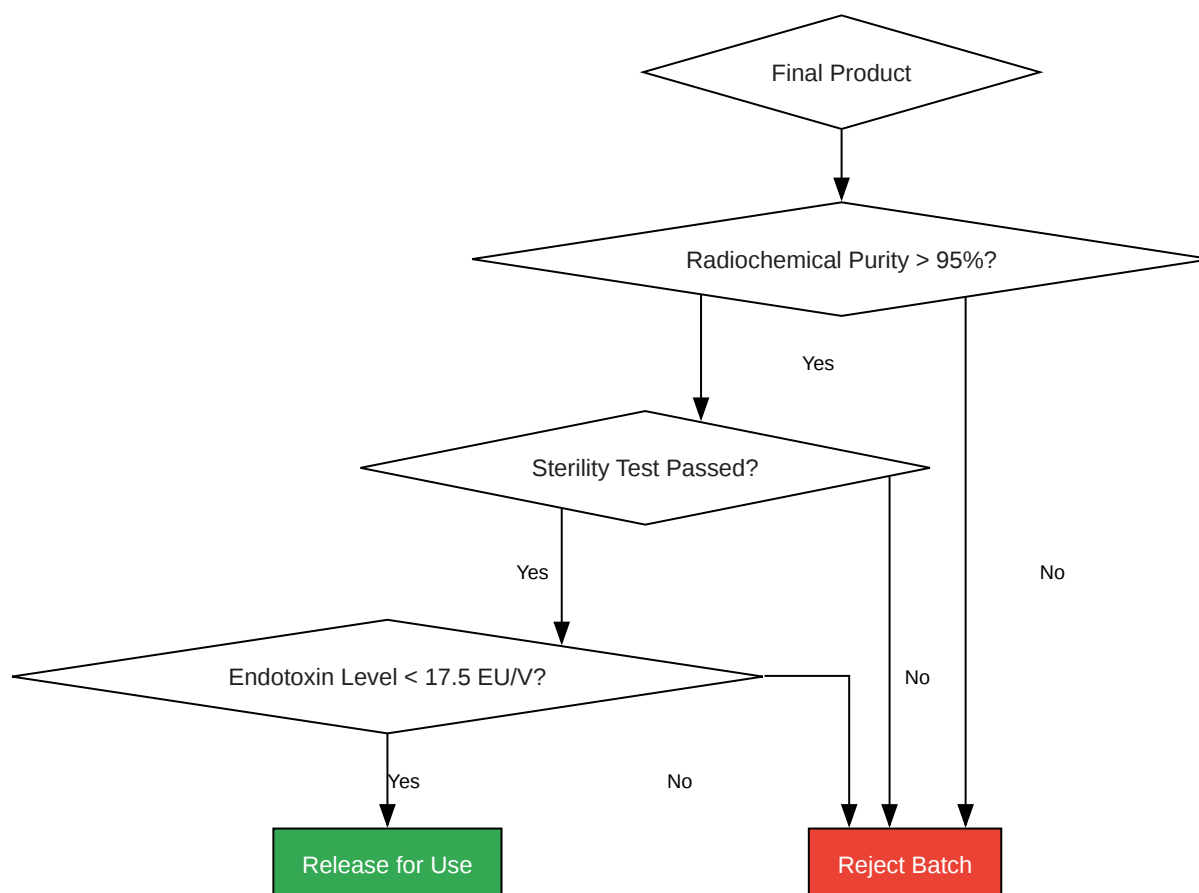
Experimental Protocols

A comprehensive list of necessary materials and reagents is provided in the table below. All reagents should be of high purity and suitable for pharmaceutical use.

Material/Reagent	Supplier	Grade/Specification
PSMA-ALB-56 Precursor	Commercially available	>95% purity
$^{177}\text{LuCl}_3$ Solution	ITG, NTP	High specific activity
Sodium Acetate Buffer	Sigma-Aldrich	0.1 M, pH 4.5
Gentisic Acid	Sigma-Aldrich	Radioprotectant
Sterile Water for Injection	USP	
C18 Sep-Pak Cartridge	Waters	
Ethanol	USP Grade	
0.9% Sodium Chloride	USP	

The synthesis of ^{177}Lu -**PSMA-ALB-56** involves the chelation of ^{177}Lu by the **PSMA-ALB-56** precursor. The general workflow is depicted in the diagram below.





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